

# Technical Guide: Solubility & Stability of 5-Cyano-2-Indanone

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## Compound of Interest

Compound Name: 2-Oxo-2,3-dihydro-1h-indene-5-carbonitrile

CAS No.: 1187983-93-2

Cat. No.: B3185664

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## Executive Summary & Compound Identity

5-Cyano-2-indanone is a bicyclic ketone intermediate used in the synthesis of bioactive scaffolds (e.g., aminoindanes, fused heterocycles). Unlike its isomer 5-cyano-1-indanone, the 2-indanone core possesses unique reactivity due to the high acidity of its

-protons (C1 and C3 positions), flanked by the carbonyl and the aromatic ring.

- CAS Number: 1187983-93-2[1][2][3][4][5]
- IUPAC Name: 2-oxo-2,3-dihydro-1H-indene-5-carbonitrile[1][2][3][4][5]
- Molecular Formula:  
[1]
- Molecular Weight: 157.17 g/mol
- Physical State: Off-white to pale yellow solid.

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*Critical Distinction: Do not confuse with 5-cyano-1-indanone (CAS 25724-79-2). The 2-indanone isomer is significantly less stable in air and basic media due to the symmetric activation of the methylene protons.*

## Physicochemical Profile & Solubility Mechanism

The solubility of 5-cyano-2-indanone is governed by the interplay between the polar nitrile group (dipole moment ~3.9 D) and the lipophilic indane skeleton.

### Solubility Data Table

Solvent	Solubility Rating	Estimated Saturation (25°C)	Primary Interaction Force	Suitability
DMSO	High	> 100 mg/mL (> 600 mM)	Dipole-Dipole, -stacking	Recommended for Stock Solutions
Methanol	Moderate	20–40 mg/mL (~150 mM)	H-bonding (Acceptor), Dipole	Good for Reactions / Transfer
Water	Insoluble	< 0.1 mg/mL	Hydrophobic effect	Precipitant / Wash Solvent
DCM	High	> 50 mg/mL	Dispersion, Weak Dipole	Extraction / Synthesis

### Mechanistic Insight: The "Acidity Trap"

The 5-cyano group is a strong electron-withdrawing group (EWG). In the 2-indanone scaffold, this EWG acidifies the C1/C3 protons.

- pKa Estimation: Unsubstituted 2-indanone has a pKa of ~17 in DMSO. The 5-cyano substitution lowers this to ~14–15.
- Consequence: In polar aprotic solvents like DMSO, trace basic impurities (amines, hydroxides) can deprotonate the compound, leading to enolate formation, oxidative coupling, and solution darkening (polymerization).

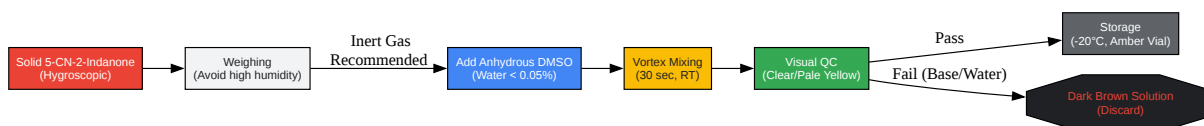
## DMSO Solubility & Handling

Dimethyl Sulfoxide (DMSO) is the optimal solvent for preparing high-concentration stock solutions (e.g., 10 mM to 100 mM) for biological assays or storage.

### Protocol: Preparation of 50 mM Stock Solution

- Weighing: Weigh 7.86 mg of 5-cyano-2-indanone into a microcentrifuge tube.
- Solvent Addition: Add 1.0 mL of anhydrous DMSO (Grade: 99.9%, water < 0.05%).
  - Note: Use a glass pipette or compatible tips; avoid polystyrene which can leach.
- Dissolution: Vortex for 30 seconds. The solid should dissolve rapidly without heating.
  - Visual Check: Solution should be clear and colorless to pale yellow. A deep orange/brown color indicates deprotonation/degradation.
- Storage: Aliquot immediately into amber glass vials. Store at -20°C or -80°C.
  - Shelf Life: 3–6 months if kept anhydrous.

### DOT Diagram: DMSO Stock Workflow



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Caption: Workflow for preparing stable DMSO stock solutions, highlighting critical QC checkpoints.

## Methanol Solubility & Reactivity

Methanol (MeOH) is an excellent solvent for chemical transformations (e.g., NaBH<sub>4</sub> reduction) and LC-MS analysis, but it poses stability risks for long-term storage.

### Solubility Limits

- Saturation: Approximately 20–40 mg/mL at 25°C.
- Temperature Sensitivity: Solubility increases significantly with temperature; however, heating >40°C increases the risk of hemiacetal formation.

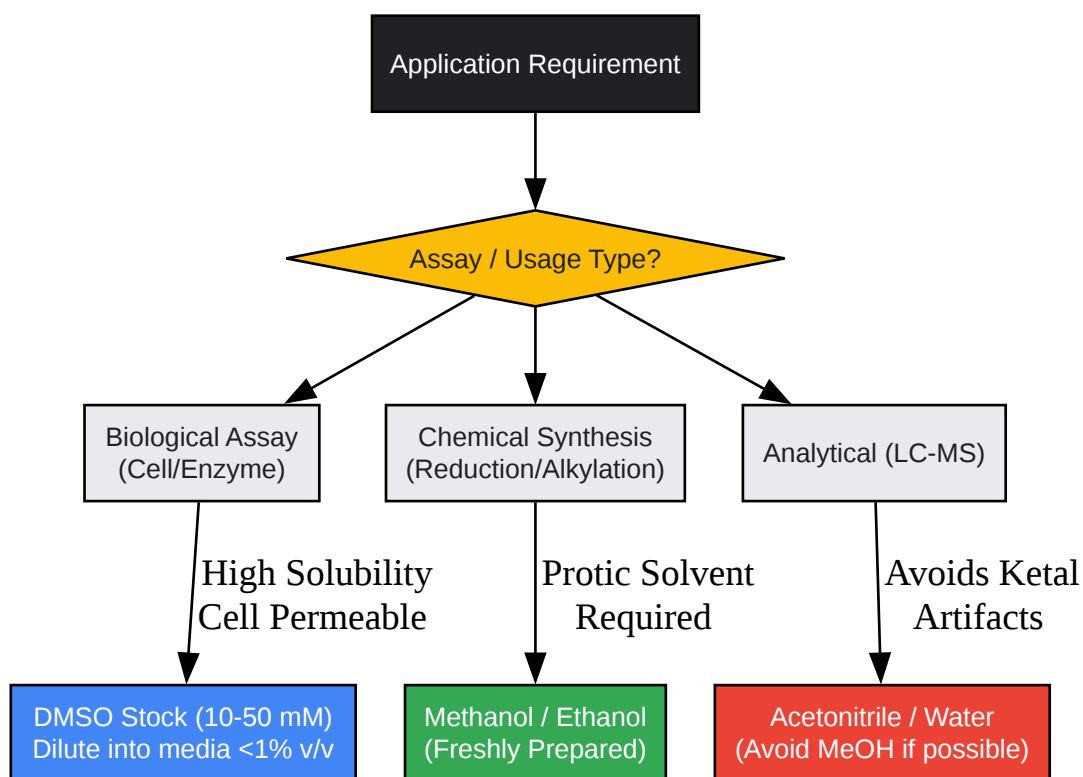
### The Hemiacetal Risk

2-Indanones are electrophilic ketones. In methanol, especially in the presence of trace acid or base, they exist in equilibrium with their hemiacetal form.

- Reaction:
- Impact: While reversible, this equilibrium complicates NMR interpretation and can alter effective concentration in bioassays.
- Guideline: Use freshly prepared methanolic solutions. Do not store 5-cyano-2-indanone in methanol for >24 hours.

## Comparative Analysis & Decision Matrix

Use the following decision tree to select the appropriate solvent for your application.



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Caption: Decision matrix for solvent selection based on experimental end-use.

## Troubleshooting & Stability

Observation	Cause	Corrective Action
Solution turns brown	Oxidation / Polymerization triggered by base.	Discard. Use fresh, anhydrous solvent. Ensure glassware is acid-washed or neutral.
Precipitation in water	"Crashing out" upon dilution.	Dilute slowly with vortexing. Keep final DMSO concentration < 1% for assays, but ensure compound concentration is below aqueous solubility limit (~50 $\mu$ M).
Extra peaks in LC-MS	Hemiacetal formation (in MeOH) or Enolization.	Switch mobile phase to Acetonitrile/Water. Use neutral pH modifiers (Ammonium Acetate) instead of strong acids.

## References

- Chemical Identity: PubChem. **2-oxo-2,3-dihydro-1H-indene-5-carbonitrile** (CAS 1187983-93-2).<sup>[3][4]</sup> [Link](#)<sup>[4]</sup>
- Parent Compound Stability: Organic Syntheses. Preparation of 2-Indanone. Coll. Vol. 5, p.647 (1973). (Describes instability of 2-indanone in dry state and air). [Link](#)
- Acidity Data: Bordwell, F. G.<sup>[6]</sup> Equilibrium Acidities in Dimethyl Sulfoxide Solution. Accounts of Chemical Research, 1988, 21, 456-463. (Establishes pKa of 2-indanone at 16.95; EWG substitution effect inferred). [Link](#)
- Photochemistry & Enolization: Scaiano, J. C., et al. Photochemistry of 1-hydroxy-2-indanones. Journal of the Brazilian Chemical Society, 1995. (Discusses enol/ketone equilibrium in methanol). [Link](#)

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## Sources

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- [2. 69975-67-3|2,3-Dihydro-1H-indene-5-carbonitrile|BLD Pharm \[bldpharm.com\]](#)
- [3. 60899-34-5|1-Oxo-2,3-dihydro-1H-indene-4-carbonitrile|BLD Pharm \[bldpharm.com\]](#)
- [4. 25724-79-2|2,3-Dihydro-1-oxo-1H-indene-5-carbonitrile|BLD Pharm \[bldpharm.com\]](#)
- [5. 1187983-93-2|2-Oxo-2,3-dihydro-1H-indene-5-carbonitrile|BLD Pharm \[bldpharm.com\]](#)
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